

Spectroscopic data (NMR, IR, MS) of 2-Chloro-7-nitroquinoline

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Compound of Interest

Compound Name: 2-Chloro-7-nitroquinoline

CAS No.: 49609-03-2

Cat. No.: B1367759

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Authored by: A Senior Application Scientist

Foreword: The Structural Elucidation of a Key Synthetic Intermediate

2-Chloro-7-nitroquinoline stands as a pivotal intermediate in the synthesis of a diverse array of heterocyclic compounds, particularly in the realm of medicinal chemistry and drug development. Its unique electronic and structural properties, conferred by the electron-withdrawing chloro and nitro substituents on the quinoline scaffold, make it a versatile building block for targeted therapeutic agents.^[1] A thorough understanding of its spectroscopic signature is paramount for researchers to ensure reaction monitoring, quality control, and the unambiguous confirmation of its structure.

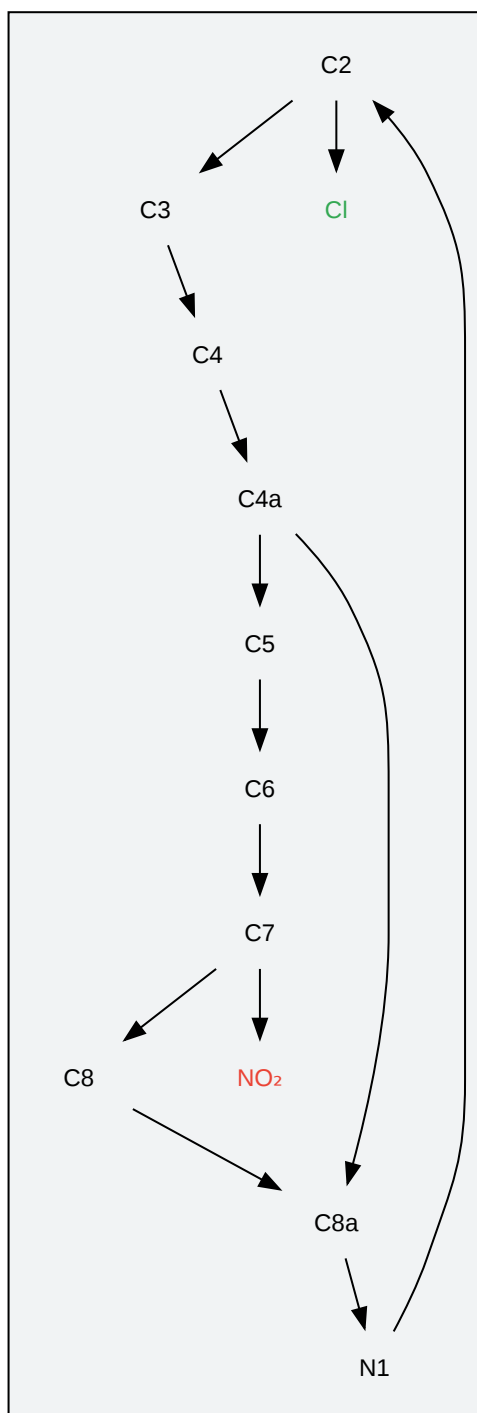
This technical guide provides a comprehensive analysis of the expected spectroscopic data for **2-Chloro-7-nitroquinoline**, including Nuclear Magnetic Resonance (¹H and ¹³C NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS). While experimental spectra for this specific compound are not readily available in the public domain, this guide synthesizes data from closely related analogs and foundational spectroscopic principles to offer a robust and

predictive characterization.[2][3] The methodologies and interpretations presented herein are designed to equip researchers, scientists, and drug development professionals with the necessary tools to confidently identify and utilize this important chemical entity.

Molecular Structure and Key Features

To contextualize the spectroscopic data, it is essential to first visualize the molecular structure and numbering of **2-Chloro-7-nitroquinoline**.

Molecular Structure of 2-Chloro-7-nitroquinoline

[Click to download full resolution via product page](#)Caption: Molecular structure and numbering of **2-Chloro-7-nitroquinoline**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of organic molecules. The electron-withdrawing nature of both the chlorine atom at the C2 position and the nitro group at the C7 position significantly influences the chemical shifts of the aromatic protons and carbons, leading to a distinctive spectral pattern.^[2]

Experimental Protocol for NMR Spectroscopy

The following is a generalized procedure for acquiring high-quality ^1H and ^{13}C NMR spectra of quinoline derivatives.^{[2][4]}

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Caption: A proposed major fragmentation pathway for **2-Chloro-7-nitroquinoline** in mass spectrometry.

Interpretation of Fragmentation:

- **Loss of a Nitro Group (NO_2):** A common fragmentation pathway for nitroaromatic compounds is the loss of the nitro group (mass of 46 u), leading to a fragment ion at m/z 162/164. ^[5]
Loss of an Oxygen Atom: Loss of an oxygen atom (16 u) from the nitro group can also occur, resulting in an ion at m/z 192/194.
- **Loss of a Chlorine Atom:** Subsequent loss of the chlorine radical (35/37 u) from the m/z 162/164 fragment would produce an ion at m/z 127.

Analyzing these characteristic fragmentation patterns provides strong evidence for the structure of **2-Chloro-7-nitroquinoline**. ^[6]

Safety and Handling

As a laboratory chemical, **2-Chloro-7-nitroquinoline** should be handled with appropriate care. Users should consult the Safety Data Sheet (SDS) before use. ^[7]

- Hazards: May cause skin irritation, serious eye irritation, and respiratory irritation. [8]*
Precautions: Use only in a well-ventilated area. Wear protective gloves, eye protection, and face protection. Avoid breathing dust. Wash skin thoroughly after handling.

Conclusion

This technical guide provides a detailed, predictive overview of the key spectroscopic data for **2-Chloro-7-nitroquinoline**. By synthesizing information from related compounds and fundamental principles, we have outlined the expected ^1H NMR, ^{13}C NMR, IR, and MS characteristics. The provided protocols and interpretations serve as a valuable resource for researchers in confirming the identity and purity of this important synthetic intermediate, thereby supporting advancements in medicinal chemistry and materials science.

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